

Spectroscopic data (IR, UV-vis) for Phosphenic chloride characterization.

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Compound of Interest

Compound Name: Phosphenic chloride

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Characterization of Phosphenic Chloride: A Spectroscopic Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data available for the characterization of **phosphenic chloride** (ClPO_2), a reactive phosphorus oxychloride. The following sections detail its infrared (IR) and ultraviolet-visible (UV-vis) spectroscopic properties, the experimental protocols for their determination, and a workflow for its generation and analysis.

Spectroscopic Data

The spectroscopic characterization of the transient molecule, **phosphenic chloride**, relies heavily on matrix-isolation techniques, where the molecule is generated in the gas phase and then trapped in an inert, cryogenic matrix for analysis. This method prevents the reactive species from decomposing or reacting further.

The IR spectrum of **phosphenic chloride** is characterized by strong absorptions corresponding to the stretching modes of the phosphoryl (P=O) and phosphorus-chlorine (P-Cl) bonds. The vibrational frequencies are sensitive to the matrix environment.

Vibrational Mode	Frequency (cm ⁻¹) (Argon Matrix)	Symmetry	Reference
PO ₂ asymmetric stretch	1429	b ₂	[1] Ahlrichs, R., et al. (1986)
PO ₂ symmetric stretch	1122	a ₁	Ahlrichs, R., et al. (1986)
P-Cl stretch	586	a ₁	[2] Ahlrichs, R., et al. (1986)

UV-vis spectroscopy provides information about the electronic transitions within the molecule. For **phosphenic chloride**, a significant absorption is observed in the ultraviolet region.

Compound	λ_{max} (nm) (N ₂ /Ar Matrix)	Reference
Phosphenic Chloride (ClPO ₂)	207	[3][4] Wang, X., et al. (2022)
Chlorine Metaphosphite (ClOPO)	250	[3][4] Wang, X., et al. (2022)

Note: Chlorine metaphosphite (ClOPO) is an isomer of **phosphenic chloride**, formed upon UV irradiation, and its distinct UV absorption allows for photochemical studies.

Experimental Protocols

The characterization of highly reactive species like **phosphenic chloride** necessitates specialized experimental techniques. The following protocol outlines the key steps for its generation and subsequent spectroscopic analysis using matrix-isolation spectroscopy.[3][4][5]

1. Generation of **Phosphenic Chloride**:

- Method: High-vacuum flash pyrolysis (HVFP).[3][4]
- Precursor: 2-chloro-1,3,2-dioxaphospholane.[3][4]

- Procedure: The precursor is passed through a heated quartz tube under high vacuum conditions. The high temperature induces fragmentation of the precursor molecule, leading to the formation of gaseous **phosphenic chloride**.

2. Matrix Isolation:

- Principle: The gaseous mixture containing **phosphenic chloride** is immediately co-deposited with a large excess of an inert gas onto a cryogenic window.^[5] This rapid cooling and isolation in the solid matrix traps the individual molecules and prevents their reaction or decomposition.
- Matrix Gases: Cryogenic nitrogen (N₂), argon (Ar), or carbon monoxide (CO) are commonly used.^{[3][4]}
- Deposition Temperature: The deposition is carried out on a cold window maintained at a temperature of approximately 10 K.^{[3][4]}

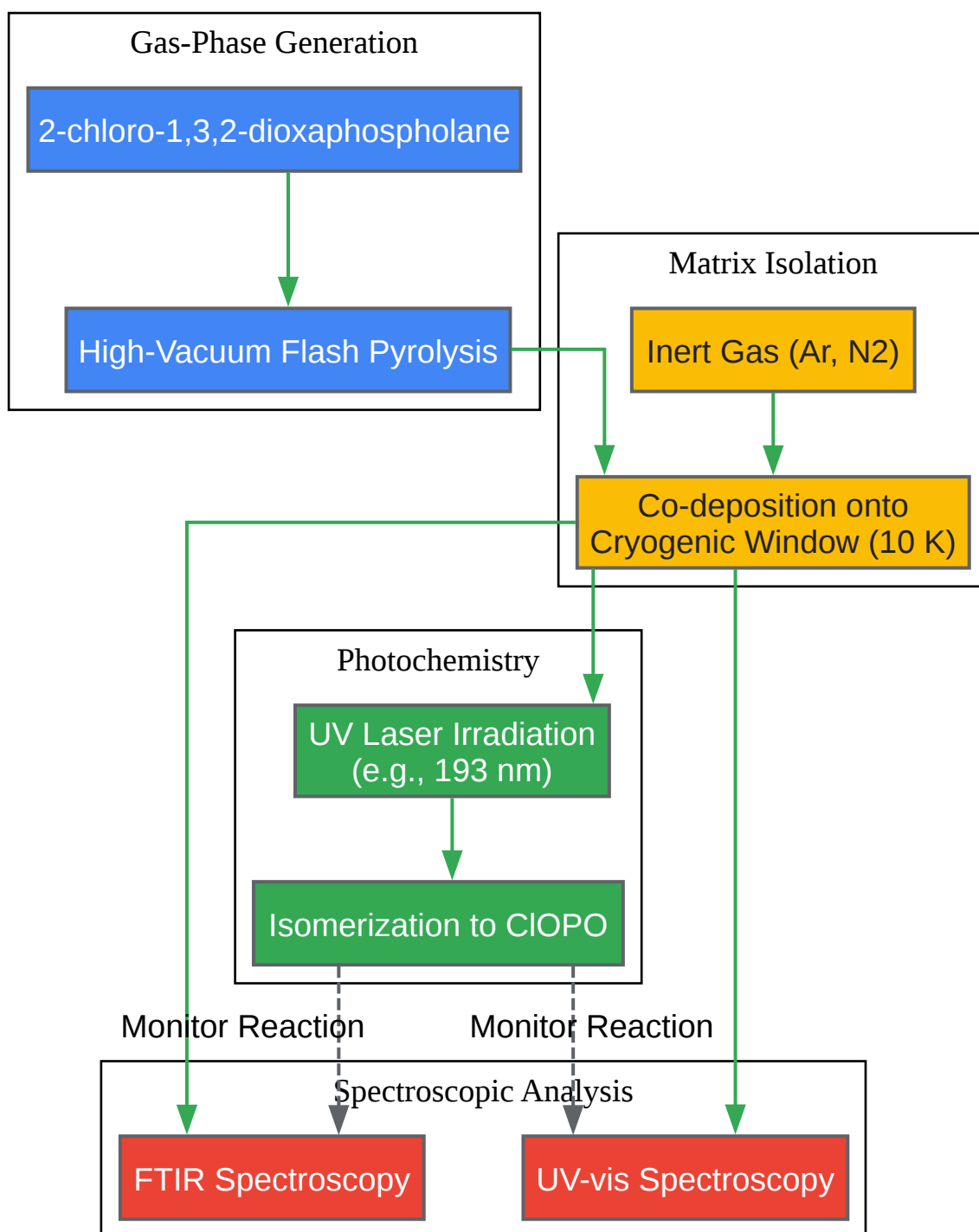
3. Spectroscopic Analysis:

- Infrared (IR) Spectroscopy:
 - A Fourier-transform infrared (FTIR) spectrometer is used to record the IR spectrum of the matrix-isolated sample.
 - The transmission spectrum is measured, and the absorption bands corresponding to the vibrational modes of **phosphenic chloride** are identified.
- UV-vis Spectroscopy:
 - A UV-vis spectrometer is used to measure the electronic absorption spectrum of the matrix-isolated sample.
 - The absorption spectrum is recorded to identify the electronic transitions of **phosphenic chloride**.

4. Photochemical Studies (Optional):

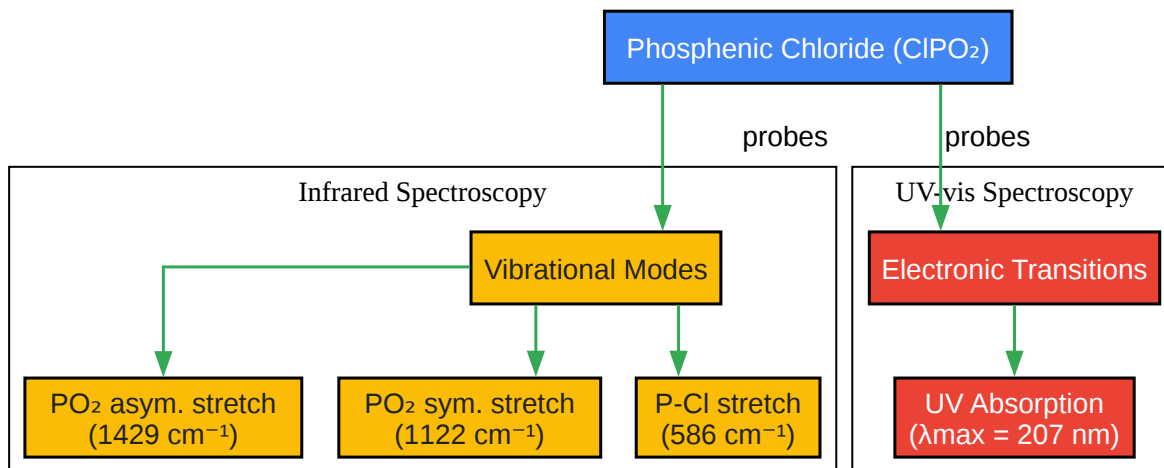
- The matrix-isolated sample can be irradiated with a UV laser (e.g., 193 nm) to induce photochemical reactions, such as the isomerization of ClPO₂ to ClOPO.[3][4]
- Subsequent IR and UV-vis spectra can be recorded to monitor the progress of the photoreaction and characterize the photoproducts.[3][4]

Visualizations



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Caption: Workflow for the generation and spectroscopic characterization of **phosphenic chloride**.



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Caption: Relationship between **phosphenic chloride** and its characteristic spectroscopic data.

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